

Application Notes and Protocols for Acynonapyr Bioassays

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Introduction

Acynonapyr is a novel acaricide with a unique mode of action, targeting the calcium-activated potassium channels (KCa2) in spider mites.[1][2][3][4] This distinct mechanism, classified by the Insecticide Resistance Action Committee (IRAC) as Group 33, makes it a valuable tool for controlling spider mite populations, including those resistant to other acaricides.[1][2][3][4]

Acynonapyr demonstrates high efficacy against key pest species from the Tetranychus and Panonychus genera across all life stages.[1][5] Notably, it exhibits high selectivity, with minimal impact on beneficial insects and natural enemies, rendering it suitable for Integrated Pest Management (IPM) programs.[1][2][4]

This document provides detailed protocols for conducting laboratory bioassays to evaluate the efficacy of **Acynonapyr**. It includes methodologies for determining lethal and sublethal effects, as well as guidance on data presentation and interpretation.

Mode of Action: Inhibition of Calcium-Activated Potassium Channels

Acynonapyr acts as a modulator of calcium-activated potassium channels (KCa2), which are crucial for regulating neuronal excitability.[1][2][3][4] In normal nerve function, an influx of calcium ions (Ca²⁺) activates these channels, leading to an efflux of potassium ions (K⁺). This



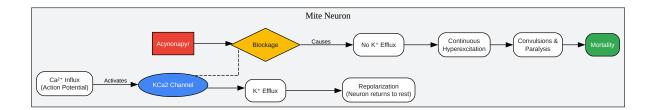




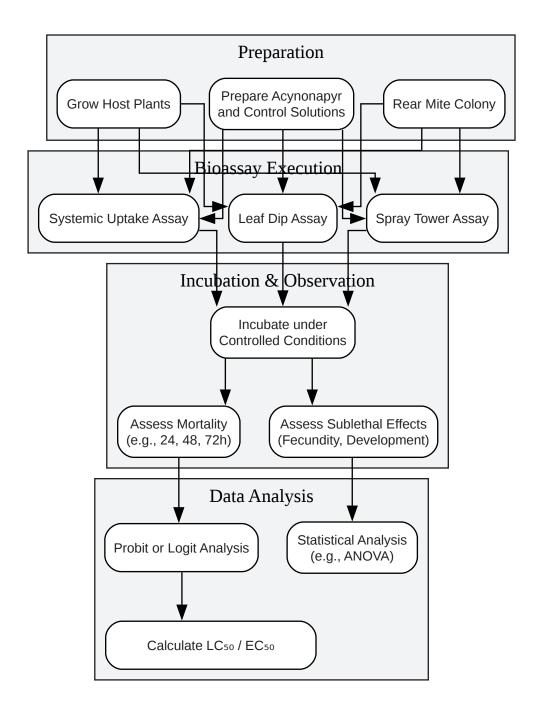
hyperpolarizes the neuron, terminating the action potential and returning the nerve cell to a resting state.

Acynonapyr inhibits the KCa2 channels, preventing the efflux of K⁺ ions.[1][3] This disruption of the normal repolarization process leads to a state of uncontrolled nerve cell excitation.[1][3] [4] The resulting continuous firing of neurons manifests as neurological symptoms in susceptible mites, such as convulsions and impaired mobility, ultimately leading to mortality.[1] [2][3][4]









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